

# An In-depth Technical Guide to CAS Number 1407516-41-9

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: *methyl 5-acetyl-4-iodo-1H-pyrrole-2-carboxylate*

Cat. No.: *B1443654*

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A Note to the Researcher: The compound corresponding to CAS number 1407516-41-9 is identified as **methyl 5-acetyl-4-iodo-1H-pyrrole-2-carboxylate**. An extensive search of publicly available scientific literature and databases reveals that this specific molecule is a discrete chemical entity, likely synthesized as a building block or intermediate for further chemical synthesis. However, there is a significant lack of in-depth technical data regarding its specific biological uses, mechanism of action, and established experimental protocols.

This guide has been structured to provide the available factual information on this compound while maintaining the highest degree of scientific integrity. In lieu of specific data, this document will also offer insights into the broader class of substituted pyrroles to provide a valuable context for researchers, scientists, and drug development professionals.

## Core Compound Identification and Properties

The fundamental properties of **methyl 5-acetyl-4-iodo-1H-pyrrole-2-carboxylate** are summarized below. This information is typically found in chemical supplier catalogs and databases.

Property	Value	Source
CAS Number	1407516-41-9	[1]
Chemical Name	methyl 5-acetyl-4-iodo-1H-pyrrole-2-carboxylate	[1]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> INO <sub>3</sub>	N/A
Molecular Weight	293.06 g/mol	N/A
Purity	≥95%	[1]
MDL Number	MFC22573513	[1]

Note: Detailed experimental properties such as melting point, boiling point, and solubility for this specific compound are not readily available in the searched literature.

## Contextual Scientific Background: The Significance of the Substituted Pyrrole Scaffold

While specific applications for **methyl 5-acetyl-4-iodo-1H-pyrrole-2-carboxylate** are not documented, its structural backbone—the substituted pyrrole ring—is of profound importance in medicinal chemistry and drug discovery.

Pyrrole is a fundamental five-membered aromatic heterocycle that serves as a core structural motif in a vast array of biologically active compounds.[2] Its derivatives are known to possess a wide spectrum of pharmacological activities, including antibacterial, antiviral, anticancer, and anti-inflammatory properties.[2][3] Several commercially available drugs feature the pyrrole moiety, underscoring its utility as a pharmacophore.[2]

### The Role of Halogenation

The presence of a halogen atom, in this case, iodine, on the pyrrole ring is a key structural feature. Halogenation is a common strategy in medicinal chemistry to modulate a molecule's pharmacokinetic and pharmacodynamic properties. Halogenated marine natural products, for instance, which include many pyrrole-based compounds, are known for a wide range of biological activities such as antibacterial, antifungal, and antitumor effects.[4][5][6] The

introduction of a halogen can influence factors like lipophilicity, metabolic stability, and binding affinity to biological targets.[5] The reactivity of pyrroles towards electrophilic halogenation makes the synthesis of such compounds a subject of interest.[5]

## Potential Research Applications: An Outlook

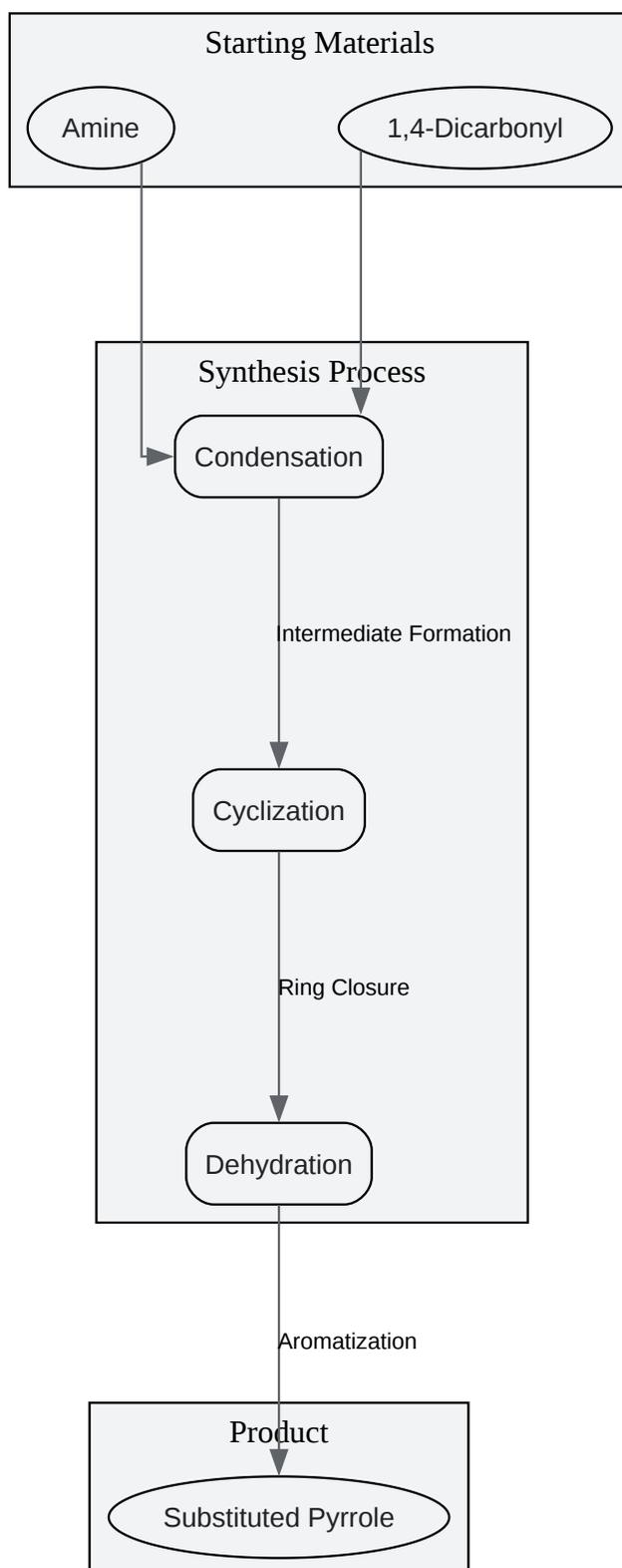
Given its structure as a substituted and halogenated pyrrole, **methyl 5-acetyl-4-iodo-1H-pyrrole-2-carboxylate** is best categorized as a chemical intermediate or a building block for organic synthesis. Its potential utility for a research audience lies in its application in the synthesis of more complex molecules for various research purposes, including:

- **Fragment-Based Drug Discovery:** This molecule could serve as a fragment for screening against various biological targets.
- **Combinatorial Chemistry:** It can be used as a scaffold to generate libraries of related compounds for high-throughput screening.
- **Synthesis of Bioactive Molecules:** The functional groups present (ester, acetyl, iodo) offer multiple points for chemical modification to build analogs of known bioactive pyrroles.[7][8]

## General Synthetic Approaches for Substituted Pyrroles

Specific synthesis protocols for CAS 1407516-41-9 are not publicly detailed. However, the synthesis of substituted pyrroles is a well-established field in organic chemistry. General methods that could be adapted for this or similar structures include the Paal-Knorr pyrrole synthesis, which involves the condensation of a 1,4-dicarbonyl compound with an amine.[9] Various modern synthetic methods also exist for creating polysubstituted pyrroles, often employing metal catalysts to form the heterocyclic ring.[9][10][11]

The diagram below illustrates a generalized concept for the synthesis of a substituted pyrrole, highlighting the key bond-forming reactions.



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Caption: Generalized workflow for Paal-Knorr pyrrole synthesis.

## Data Unavailability and Scientific Integrity

The core requirements for this guide include in-depth details on uses, mechanisms, and experimental protocols. It is crucial to state that for CAS 1407516-41-9, this information is not present in the available scientific literature. To uphold the principles of scientific integrity and avoid the generation of unsubstantiated or "hallucinated" data, no signaling pathways, specific experimental workflows, or detailed protocols for this compound can be provided.

The creation of such materials would be speculative and could misdirect valuable research efforts. It is recommended that any researcher intending to work with this compound perform initial small-scale experiments to determine its properties and potential applications empirically.

## Safety and Handling

A specific Safety Data Sheet (SDS) for **methyl 5-acetyl-4-iodo-1H-pyrrole-2-carboxylate** was not found. However, as with any laboratory chemical of unknown toxicity, stringent safety precautions should be followed:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Handling: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or vapors. Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials.

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- To cite this document: BenchChem. [An In-depth Technical Guide to CAS Number 1407516-41-9]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1443654#cas-number-1407516-41-9-properties-and-uses]

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